

Personal protective equipment for handling Jasminine

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Compound of Interest

Compound Name: *Jasminine*

Cat. No.: *B1672799*

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Essential Safety and Handling Guide for Jasminine

Disclaimer: Specific safety and toxicological data for the pure chemical compound **Jasminine** (CAS 19634-30-1) is not readily available in public safety data sheets. The following guidance is based on the safety profiles of Jasmine absolute and its primary chemical constituents. Researchers should treat **Jasminine** as a compound with unknown toxicity and handle it with appropriate caution until more specific data becomes available.

This guide provides essential procedural information for researchers, scientists, and drug development professionals on the safe handling and disposal of **Jasminine** in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **Jasminine**, a comprehensive PPE strategy is crucial to minimize exposure. The following equipment is recommended based on the hazards associated with jasmine-derived compounds, which include potential skin, eye, and respiratory irritation.^{[1][2]}

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[3]	Protects against splashes, mists, or dust that may cause serious eye irritation.[1][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected for integrity before use.[3]	Prevents skin contact, which may cause irritation or allergic skin reactions.[2][5][6]
Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or potential for significant exposure, impervious clothing is recommended.[3]	Protects against contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3] If ventilation is inadequate or exposure limits may be exceeded, a full-face respirator with an appropriate filter should be used.[3]	Minimizes inhalation of dust or vapors, which may cause respiratory irritation or allergic symptoms.[3][4]

Hazard and Toxicity Data

Quantitative toxicological data for pure **Jasminine** is not available. The data below is for Jasmine oil, its absolute, or its major constituents and should be used as a conservative reference.

Substance/Mixture	CAS Number	Hazard Classifications	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit/Rat)
Jasmine Fragrance Compound	Mixture	Skin Irritation (Category 2), Eye Irritation (Category 2A), Skin Sensitization (Category 1), Aquatic Hazard (Acute & Chronic).[1][5][6]	2118.64 mg/kg[1]	>5000 mg/kg (Rat)[7], 4119.49 mg/kg[1]
Jasminum sambac Extract	N/A	Not classified as acutely toxic in the study.	>5000 mg/kg[8]	Not available
Jasmone (constituent)	488-10-8	Not classified as acutely toxic.	5000 mg/kg[7]	>5 g/kg (Rat)[7]
Jasmine Absolute	8022-96-6	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) (Category 3).[1][4]	Data not available	Data not available

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is mandatory to ensure laboratory safety and environmental protection.

Handling and Storage

- Engineering Controls: Always handle **Jasminine** in a well-ventilated area, preferably within a certified chemical fume hood to control potential dust or vapors.[3] An eyewash station and safety shower must be readily accessible.[2]
- Personal Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory.[2] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[5]
- Storage: Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[2] [6] Keep away from heat, sparks, open flames, and strong oxidizing agents.[1][6]

Spill Management

- Evacuate & Isolate: Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Gently cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[2] Do not use dry sweeping methods that could generate dust.
- Collect: Carefully scoop the absorbed material into a labeled, sealable hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., ethanol), followed by a thorough wash with soap and water.

Disposal Plan

- Waste Classification: **Jasminine** waste should be treated as hazardous chemical waste.
- Containerization: Collect waste into suitable, labeled, and closed containers. Do not reuse empty containers.[2]
- Disposal Route: Dispose of contents and container in accordance with all local, regional, and national regulations.[3][5] Contact a licensed professional waste disposal service. Do not allow the chemical to enter drains, sewers, or waterways.[2][3][6]

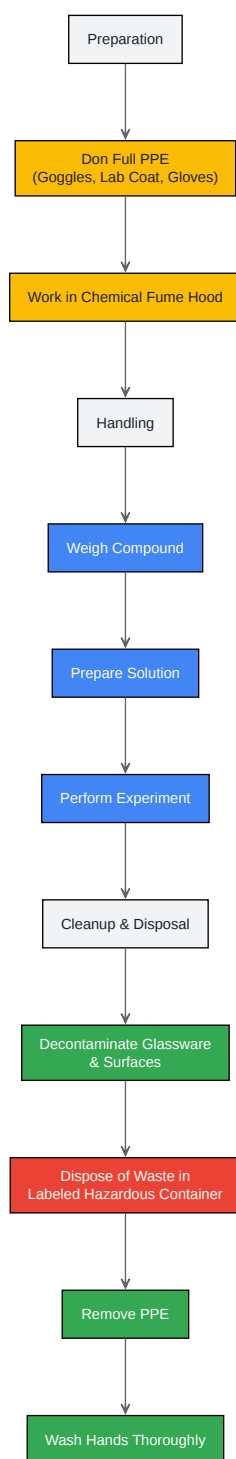
Emergency First Aid Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[1][2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician immediately.[1][2]

Experimental Protocols

A specific, validated experimental protocol for the synthesis of or laboratory use of **Jasminine** (CAS 19634-30-1) is not available in the searched public domain resources. Researchers must develop their own protocols based on established principles of synthetic chemistry and pharmacology, incorporating the safety measures outlined in this guide. Any protocol should begin with small-scale experiments to assess the compound's properties and potential hazards before scaling up.

Workflow for Handling Jasminine



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Caption: Standard laboratory workflow for safely handling chemical compounds of unknown toxicity.

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